extraction of beta-farnesene from plant material

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Compound of Interest

Compound Name:	*beta-Farnesene*
CAS No.:	*18794-84-8*
Cat. No.:	*B105247*

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Application Note: High-Purity Extraction and Isolation of (E)-

-Farnesene from Plant Matrices

Abstract

This application note details a validated workflow for the extraction, isolation, and quantification of (E)-

-farnesene, a bioactive sesquiterpene, from Matricaria chamomilla (German Chamomile) and Humulus lupulus (Hops). Unlike generic essential oil protocols, this guide focuses on maximizing the recovery of the thermally labile sesquiterpene fraction while minimizing co-extraction of high-molecular-weight waxes and thermal degradation products (e.g., chamazulene formation from matricine). We compare Steam Distillation (SD) against Supercritical Fluid Extraction (SFE-CO

), providing a definitive protocol for pharmaceutical-grade isolation.

Introduction & Molecule Profile

(E)-

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-Farnesene (CAS: 18794-84-8) is an acyclic sesquiterpene acting as a potent aphid alarm pheromone and exhibiting antimicrobial and sedative properties. In drug development, it serves as a critical precursor for vitamin E synthesis and a bio-based feedstock.

Chemical Challenges:

- Isomerization: The (E)-isomer can isomerize to the (Z)-form or cyclize under high thermal stress.
- Oxidation: The conjugated double bond system makes it susceptible to rapid oxidation (farnesene epoxide) upon air exposure.
- Source Variability:M. chamomilla exists in specific chemotypes.[1][2] The "farnesene-chemotype" can yield up to 40-60%

  -farnesene, whereas bisabolol-chemotypes yield <5%.

Material Selection & Pre-treatment

Critical Control Point (CCP): Raw material sourcing is the single largest variable.

- Primary Source:Matricaria chamomilla flowers (dried).
  - Specification: Must be confirmed as (E)-

    -farnesene chemotype via GC-FID snapshot before bulk processing.
- Secondary Source:Humulus lupulus (Hops) – specifically cultivars like 'Saaz' or 'Tettnanger'.

Pre-treatment Protocol:

- Drying: Lyophilization (Freeze Drying) is preferred over air-drying to prevent volatile loss. Target moisture content: <10%.
- Comminution: Cryogenic grinding (using liquid N

) is recommended to prevent heat generation. Particle size target: 0.5–1.0 mm (Standard Mesh 18–35). Note: Finer powder causes channeling in SFE; coarser material limits mass transfer.

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Extraction Methodologies

Method A: Steam Distillation (Baseline Protocol)

Best for: Qualitative profiling and robust essential oil recovery where thermal degradation is acceptable.

Workflow:

- Load 100g of dried chamomile flowers into a 2L round-bottom flask.
- Add 1.2L distilled water (Ratio 1:12 w/v).
- Connect to a Clevenger-type apparatus with a chilled condenser (4°C).
- Distillation Time: 3 hours. (Note:

  -farnesene elutes early; extended distillation increases chamazulene artifacts).
- Collect the blue/green oil layer.[3] Dry over anhydrous Na

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- Store under N

  gas at -20°C.

Method B: Supercritical CO Extraction (SFE) (Recommended)

Best for: High purity, zero thermal degradation, and solvent-free residues.

Mechanistic Insight: Sesquiterpenes like

-farnesene have high solubility in SC-CO

at moderate densities (0.3–0.6 g/mL). By controlling pressure, we can selectively extract

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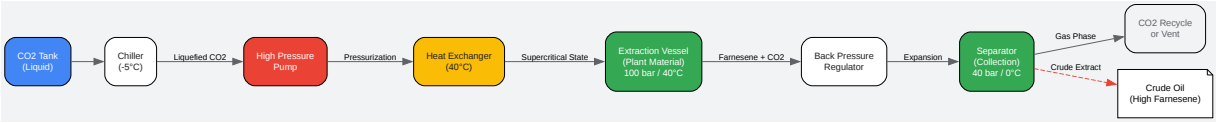
farnesene while leaving behind heavier waxes and pigments (chlorophyll), eliminating the need for extensive downstream "winterization."

SFE Protocol Parameters:

Parameter	Setting	Rationale
Solvent	99.9% CO	Inert, non-oxidizing environment.
Flow Rate	15–20 g/min	Optimized for 1L vessel to maintain equilibrium.
Extraction Pressure	90 – 100 bar	Selective for sesquiterpenes. >150 bar co-extracts waxes.
Extraction Temp	40°C	Low temp prevents isomerization.
Separator 1 Temp	0°C	Promotes rapid precipitation of volatiles.
Co-solvent	None	Ethanol increases polarity, extracting unwanted phenolics.
Duration	60–90 min	Exhaustive extraction of volatiles occurs early.

SFE Workflow Diagram:



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Caption: Figure 1: Optimized Supercritical CO2 workflow for selective sesquiterpene extraction.

Purification: Flash Chromatography

The crude extract from SFE is cleaner than steam distillation but still contains other terpenes (e.g., bisabolol, germacrene D).

Stationary Phase: Silica Gel 60 (230–400 mesh). Mobile Phase: Pentane (100%)

Pentane:Diethyl Ether (98:2).

Step-by-Step Isolation:

- Column Packing: Slurry pack silica gel in Pentane. Ratio: 30g silica per 1g crude oil.
- Loading: Dissolve crude oil in minimum volume of pentane and load carefully.
- Elution:
  - Fraction A (Hydrocarbons): Elute with 100% Pentane.

    -farnesene is non-polar and elutes rapidly in this fraction, separating it from oxygenated sesquiterpenes (like bisabolol) which retain longer.
- TLC Monitoring: Silica plates, Solvent: Toluene:Ethyl Acetate (93:7). Stain: Vanillin-H

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  -farnesene appears as a dark violet spot (R

  ~0.8-0.9).
- Concentration: Rotary evaporate Fraction A at <30°C under reduced pressure. Warning: Do not overheat; farnesene polymerizes.

Analytical Validation (GC-MS)

To confirm identity and purity.[4]

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Instrument: Agilent 7890B GC / 5977B MSD (or equivalent). Column: HP-5MS UI (30m x 0.25mm, 0.25µm film).

Method Parameters:

- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split 50:1, Temp 250°C.
- Oven Program:
  - 40°C hold for 3 min.
  - Ramp 3°C/min to 150°C.
  - Ramp 20°C/min to 280°C.
- MS Source: 230°C, EI (70 eV).
- Scan Range: 35–400 amu.

Identification Criteria:

- Retention Index (RI): ~1455-1460 on HP-5MS.
- Mass Spectrum: Base peak m/z 69; Key fragments m/z 41, 93, 133. Molecular ion m/z 204 (often weak).

Data Summary & Troubleshooting

Table 1: Comparative Yield and Purity

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Metric	Steam Distillation (SD)	SFE-CO (Optimized)
Total Oil Yield	0.4 – 0.8%	0.3 – 0.6%
-Farnesene Purity (Crude)	15 – 30%	35 – 55%
Thermal Degradation	Moderate (Matricine Chamazulene)	None
Solvent Residue	None (Water)	None
Downstream Processing	Requires drying & extensive cleanup	Ready for Flash Chromatography

Troubleshooting Guide:

- Issue: Low Yield in SFE.
  - Fix: Check moisture content. If >12%, water acts as a barrier. Grind finer, but ensure no channeling.
- Issue: Polymerization in Vial.
  - Fix: Store pure isolate with 0.1% BHT (antioxidant) or under Argon at -80°C.
- Issue: Co-elution in GC.
  - Fix: Use a slower temperature ramp (2°C/min) around 120-140°C to separate -farnesene from -farnesene and caryophyllene.

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